

# Technical Support Center: ACTH Stimulation Test Interpretation

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## Compound of Interest

Compound Name: Corticotropin

Cat. No.: B344483

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in accurately interpreting ACTH stimulation test results.

## Troubleshooting Guides

This section addresses common issues encountered during the ACTH stimulation test, offering potential causes and solutions in a question-and-answer format.

Question: Why are the baseline cortisol levels unexpectedly high?

Possible Causes:

- Recent Glucocorticoid Exposure: Administration of glucocorticoids can interfere with the assay.[\[1\]](#)
- Stress: Physical or psychological stress can elevate cortisol levels.[\[2\]](#)
- Medications: Certain medications, such as estrogens, spironolactone, and hydrocortisone, can lead to abnormally high baseline cortisol.[\[3\]](#)[\[4\]](#)
- Time of Day: Cortisol levels naturally peak in the morning.[\[2\]](#)[\[5\]](#)

Solutions:

- Ensure a washout period for any interfering medications.
- Acclimate the subject to the testing environment to minimize stress.
- Standardize the time of day for sample collection, preferably in the morning.[2][5]

Question: Why is there a blunted or absent cortisol response to ACTH stimulation?

Possible Causes:

- Primary Adrenal Insufficiency (Addison's Disease): The adrenal glands are unable to produce cortisol.[5][6] In this case, baseline ACTH levels will be high.[2]
- Secondary Adrenal Insufficiency: The pituitary gland is not producing enough ACTH, leading to adrenal atrophy over time.[4][6] Baseline ACTH levels will be low or inappropriately normal.[2]
- Chronic Glucocorticoid Use: Long-term use of steroids can suppress the HPA axis and lead to a diminished response.[1]
- Recent Onset of Secondary Adrenal Insufficiency: In the early stages, the adrenal glands may not have fully atrophied and might still show a response.[1]

Solutions:

- Measure baseline ACTH levels to differentiate between primary and secondary adrenal insufficiency.
- If secondary adrenal insufficiency is suspected and the test is normal, consider retesting after a longer period to allow for potential adrenal atrophy.[6]
- For subjects on glucocorticoid therapy, a careful evaluation of the medication history is crucial for accurate interpretation.

Question: The cortisol response is within the normal range, but clinical signs suggest adrenal insufficiency. What could be the issue?

Possible Causes:

- Mild or Partial Adrenal Insufficiency: The adrenal glands may still have enough functional reserve to respond to the supraphysiologic dose of synthetic ACTH used in the standard test.  
[1]
- Recent Pituitary Injury: If the pituitary has been recently damaged, the adrenal glands may not have had sufficient time to atrophy, resulting in a normal response.[6]

Solutions:

- Consider a low-dose ACTH stimulation test, which may be more sensitive for detecting central adrenal insufficiency.[7]
- Repeat the ACTH stimulation test after 6 to 8 weeks if recent pituitary injury is suspected.[6]
- Evaluate other pituitary hormones and clinical symptoms to build a comprehensive picture.

## Frequently Asked Questions (FAQs)

What is the primary purpose of the ACTH stimulation test?

The ACTH stimulation test is a diagnostic tool used to assess the function of the adrenal glands by measuring their response to adrenocorticotrophic hormone (ACTH).[8] It is primarily used to diagnose or exclude primary and secondary adrenal insufficiency.[2]

What is the difference between the high-dose and low-dose ACTH stimulation test?

The high-dose test uses 250 µg of synthetic ACTH (cosyntropin), while the low-dose test uses 1 µg.[1] The high-dose test is the standard for diagnosing primary adrenal insufficiency.[1] The low-dose test is considered by some to be more sensitive for diagnosing secondary adrenal insufficiency, as it more closely mimics physiological ACTH levels.[7]

How should I prepare a subject for an ACTH stimulation test?

Preparation may vary, but generally includes:

- Fasting for a certain period before the test.[5][8]
- Limiting strenuous activity.[8]

- Temporarily discontinuing medications that can interfere with cortisol measurement, such as glucocorticoids, spironolactone, and estrogens.[\[2\]](#)[\[3\]](#)

What are the expected cortisol responses in a healthy individual?

In a healthy individual, cortisol levels should rise significantly after ACTH stimulation. Specific cutoff values can vary by laboratory and assay method, but generally, a post-stimulation cortisol level above 18 to 20 µg/dL is considered a normal response.[\[4\]](#)[\[9\]](#)

## Data Presentation

Table 1: Interpretation of Cortisol Levels in ACTH Stimulation Test

Response to ACTH Stimulation	Baseline ACTH Level	Interpretation
Subnormal/Blunted Cortisol Response	High	Primary Adrenal Insufficiency
Subnormal/Blunted Cortisol Response	Low or Inappropriately Normal	Secondary Adrenal Insufficiency
Normal Cortisol Response	Normal	Normal Adrenal Function (but does not exclude early secondary AI)

Table 2: Common Cutoff Values for Cortisol in the High-Dose (250 µg) ACTH Stimulation Test

Time Point	Expected Cortisol Level (µg/dL)	Reference
Baseline	> 5	<a href="#">[3]</a>
30 minutes post-stimulation	> 18 (with an increment of at least 7 µg/dL from baseline)	<a href="#">[3]</a>
60 minutes post-stimulation	> 18-20	<a href="#">[4]</a> <a href="#">[9]</a>

Note: These values are general guidelines. Laboratories should establish their own reference ranges based on the specific assay used.

## Experimental Protocols

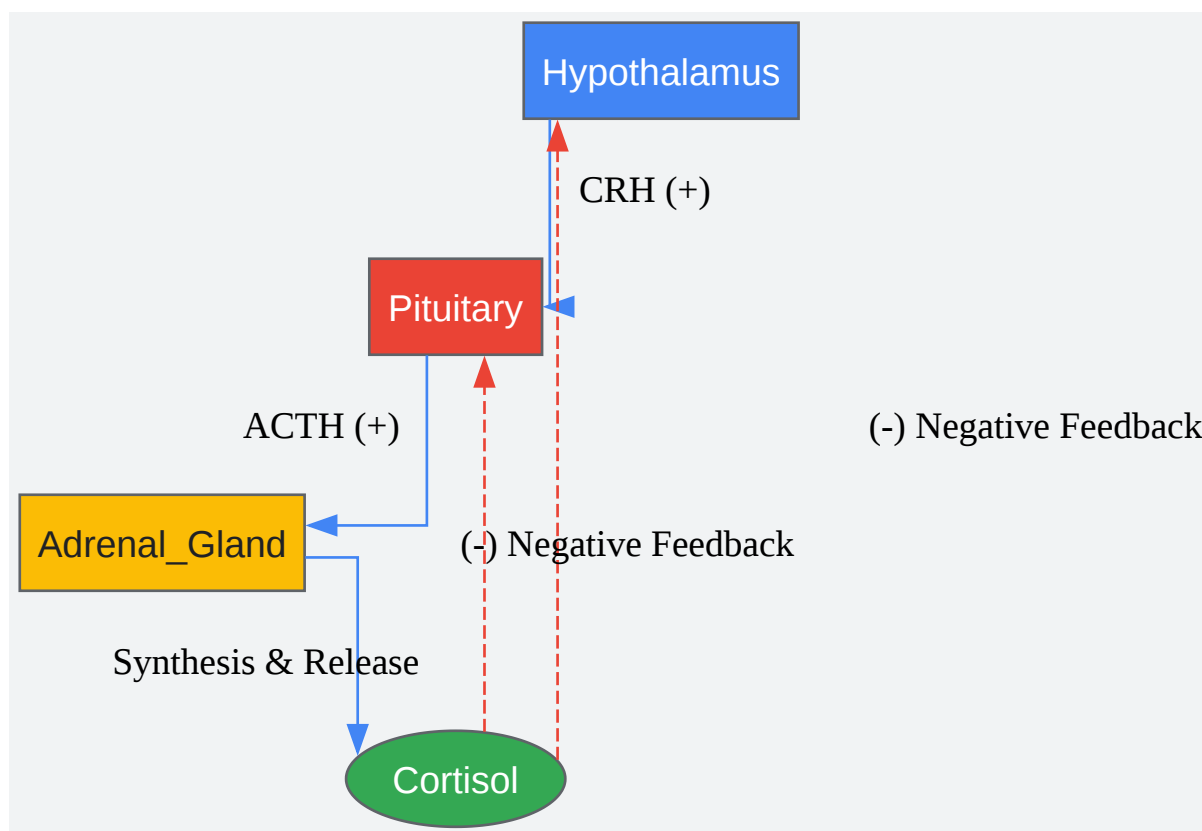
### High-Dose (250 µg) ACTH Stimulation Test Protocol

- Preparation: The subject should fast overnight or for at least 6 hours.[\[5\]](#)[\[8\]](#) A list of current medications should be reviewed for any interfering substances.
- Baseline Sample: Draw a blood sample to measure baseline cortisol and ACTH levels.[\[10\]](#)
- Administration of Cosyntropin: Administer 250 µg of cosyntropin (synthetic ACTH) intramuscularly or intravenously.[\[10\]](#)[\[11\]](#)
- Post-Stimulation Samples: Draw blood samples at 30 and 60 minutes after the cosyntropin injection to measure cortisol levels.[\[3\]](#)[\[11\]](#)
- Sample Handling: Samples should be collected in appropriate tubes and processed according to the laboratory's protocol for cortisol and ACTH analysis.

### Low-Dose (1 µg) ACTH Stimulation Test Protocol

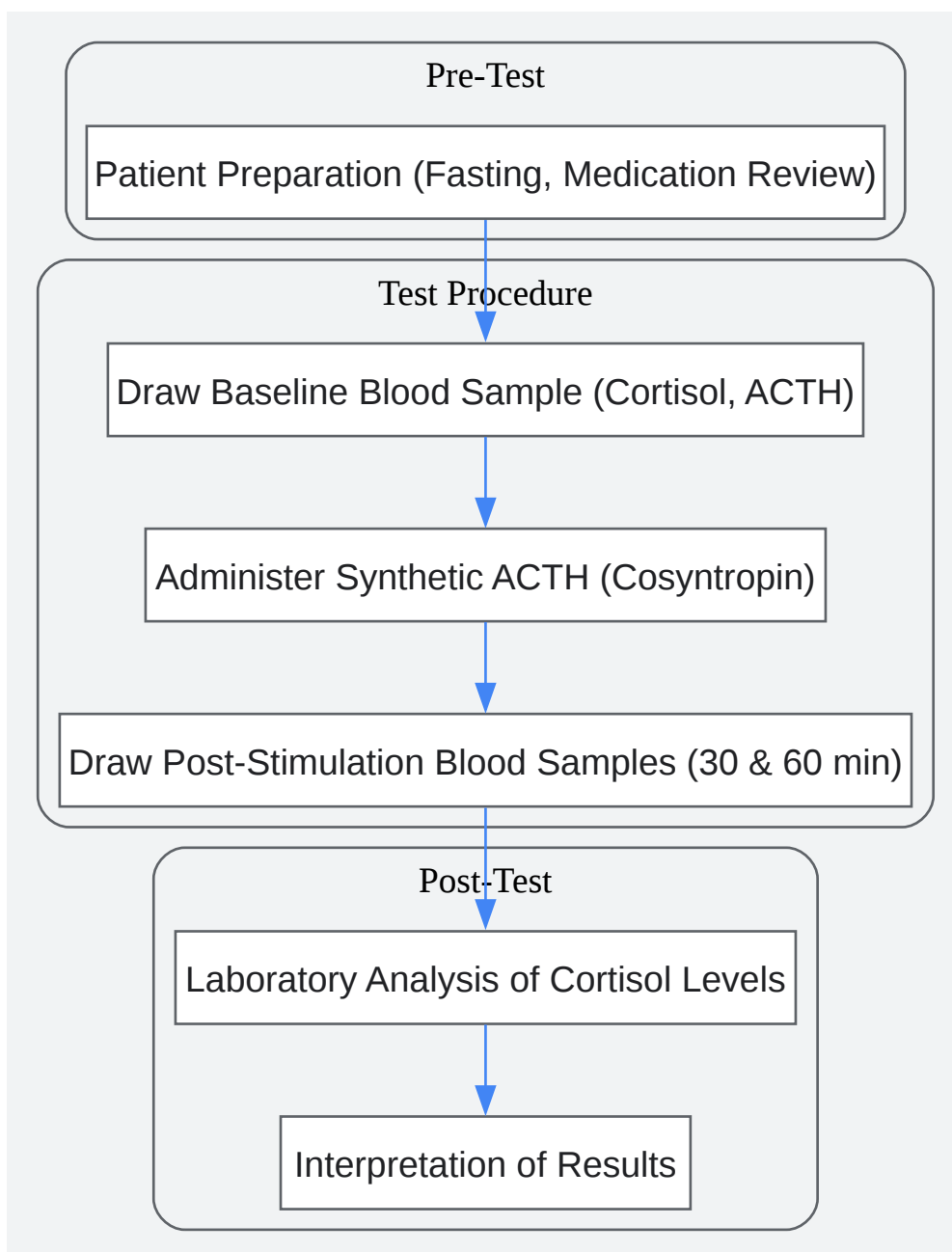
- Preparation: Similar to the high-dose test, the subject should be fasting.
- Baseline Sample: Draw a baseline blood sample for cortisol measurement.
- Dilution and Administration of Cosyntropin: Prepare a 1 µg dose of cosyntropin by diluting the standard 250 µg vial. Administer the 1 µg dose intravenously.
- Post-Stimulation Samples: Draw blood samples at 15, 30, and 60 minutes post-injection for cortisol measurement.[\[12\]](#)
- Sample Handling: Process samples as per the laboratory's standard operating procedures.

## Visualizations



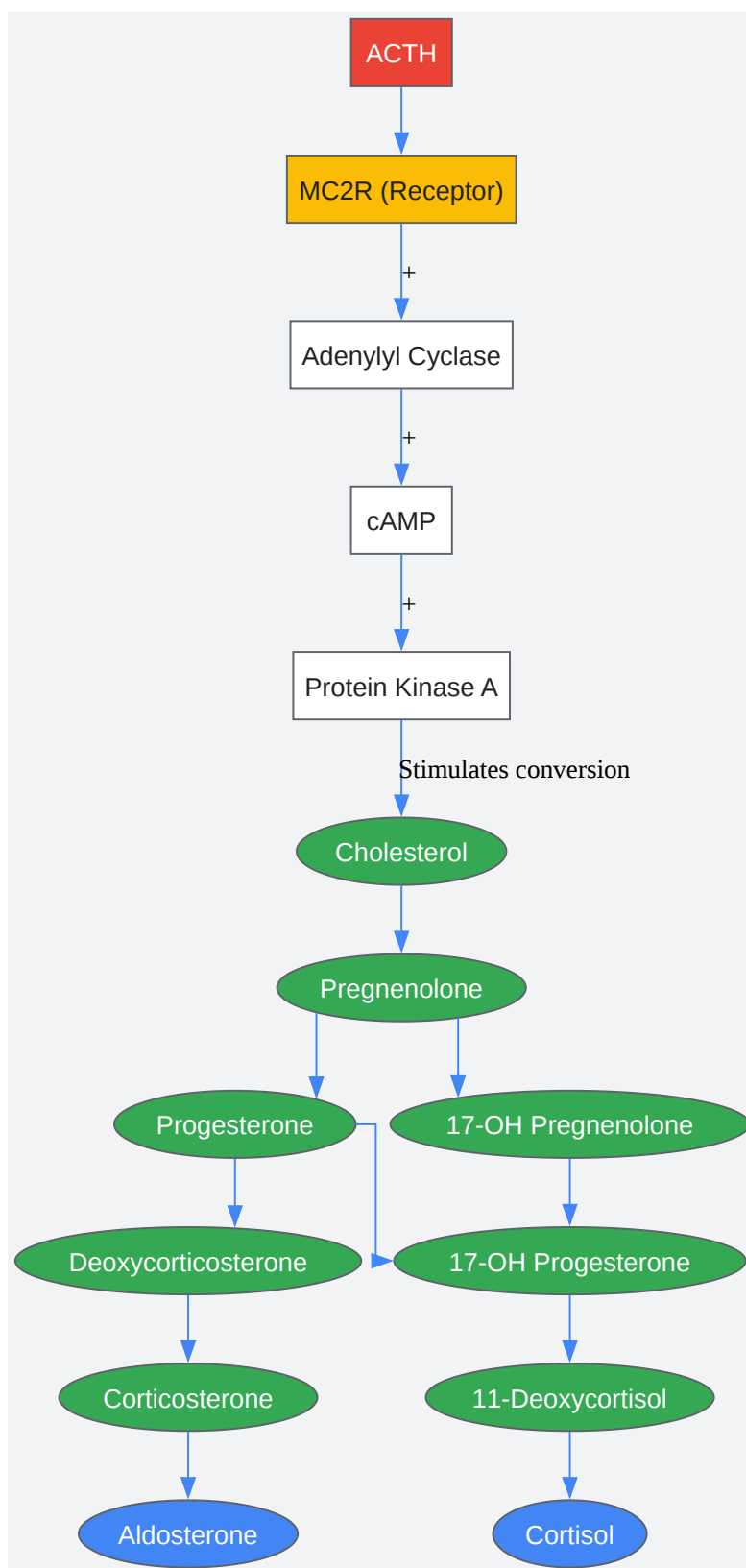
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Caption: The Hypothalamic-Pituitary-Adrenal (HPA) Axis.



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Caption: Experimental Workflow for the ACTH Stimulation Test.



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Caption: Simplified Adrenal Steroidogenesis Pathway.



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